

Introduction: Understanding the Utility of a Unique Trisaccharide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (+)-Melezitose;D-Melezitose

Cat. No.: B14789555

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D-(+)-Melezitose is a non-reducing trisaccharide naturally occurring in the honeydew of sap-eating insects, as well as in certain plant exudates and types of honey.[1][2][3] Structurally composed of two α -D-glucose units and one β -D-fructose unit, its distinct glycosidic linkages give rise to a unique set of physicochemical properties.[2] While less common than sucrose or lactose, these properties—including its stability, specific optical rotation, and role as a selective carbon source—make it a valuable molecule in diverse research and development fields.

This guide provides an in-depth analysis of the core physicochemical characteristics of D-Melezitose. Moving beyond a simple data sheet, we explore the causality behind its properties, offer validated experimental protocols for its characterization and purification, and connect its molecular attributes to its practical applications in microbiology, cryopreservation, and pharmaceutical formulation.

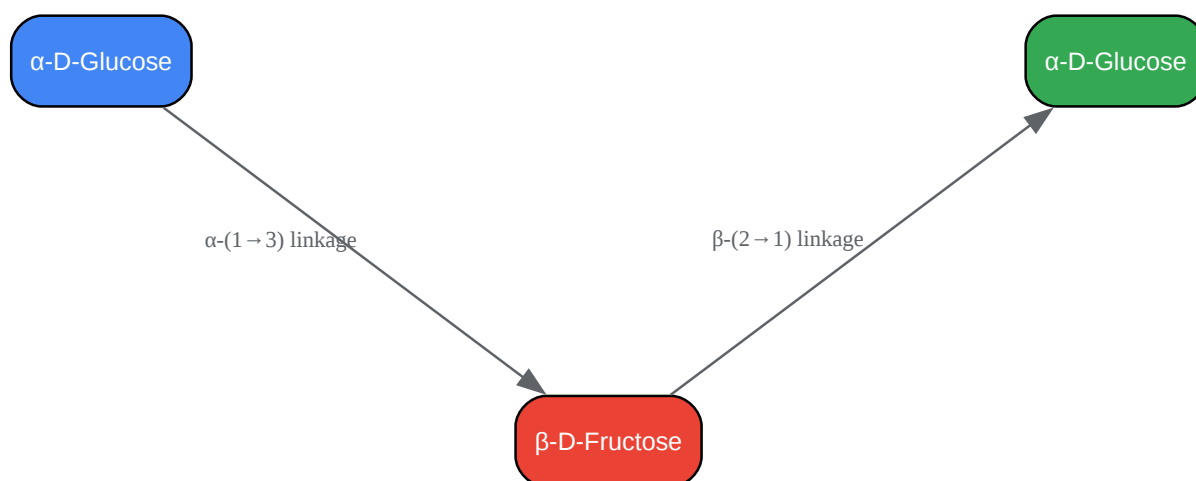
Section 1: Chemical Identity and Molecular Structure

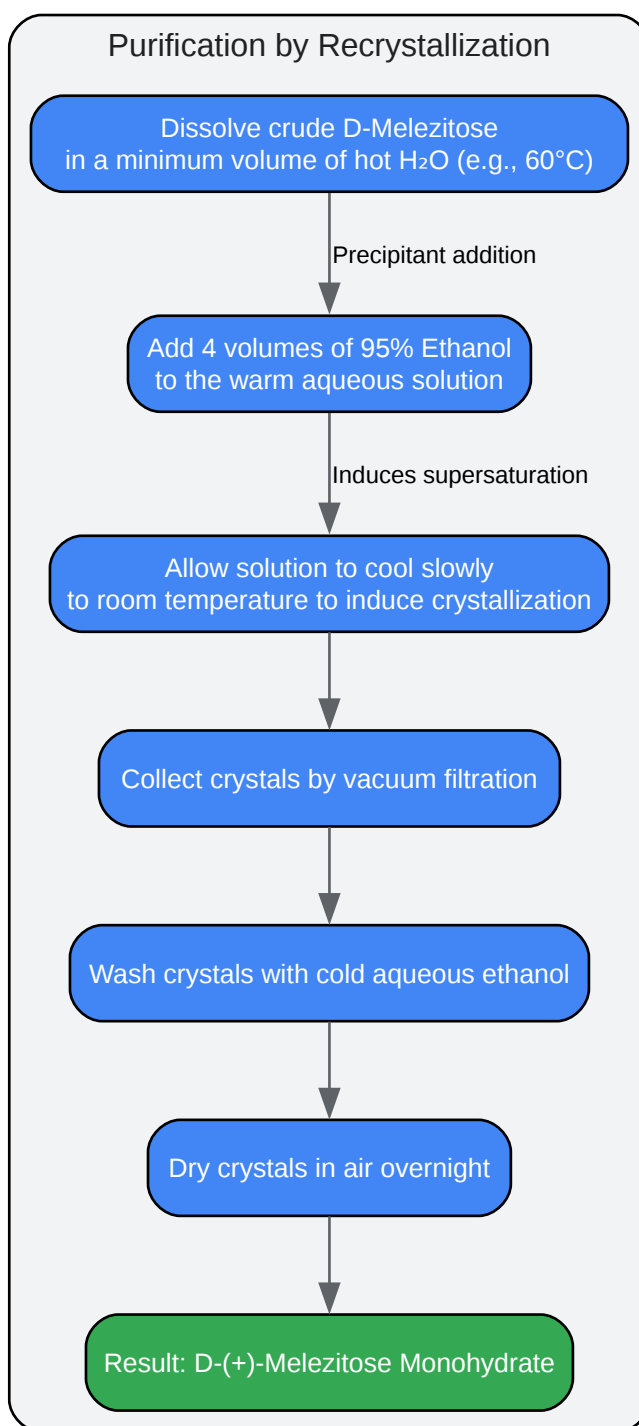
A precise understanding of a molecule's identity is the foundation of all subsequent experimental work. D-Melezitose is systematically known as O- α -D-Glucopyranosyl-(1 $\rightarrow$ 3)- β -D-fructofuranosyl- α -D-glucopyranoside.[4][5] Its non-reducing nature, a consequence of its

glycosidic linkages involving the anomeric carbons of all three monosaccharide units, contributes significantly to its chemical stability compared to reducing sugars.

Identifier	Value	Source(s)
CAS Number	597-12-6 (Anhydrous)	[6][7]
10030-67-8 (Monohydrate)	[4][8]	
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[6][7][9]
Molecular Weight	504.44 g/mol (Anhydrous)	[6][7][9]
522.45 g/mol (Monohydrate)	[4][8]	
Synonyms	D-(+)-Melezitose, Melicitose	[7][10]

The structural arrangement of D-Melezitose is key to its function. The trisaccharide consists of a sucrose core with an additional glucose molecule attached to the fructose unit. This is distinct from other trisaccharides and is responsible for its specific interactions with enzymes and its physical properties.





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Caption: Workflow for D-Melezitose purification.

Section 5: Applications in Research and Drug Development

The physicochemical properties of D-Melezitose directly inform its applications.

- **Microbiological Differentiation:** Certain microorganisms possess the specific enzymes (α -glucosidases) required to metabolize D-Melezitose. This property is exploited in microbiology as a metabolic marker to differentiate between closely related bacterial species, most notably in identifying clinical isolates of *Klebsiella* spp. [11][12][13]*
- **Cryoprotectant and Lyoprotectant:** The stable, highly hydroxylated structure of D-Melezitose allows it to form a glassy matrix upon freezing or dehydration. This vitrification protects biological structures like proteins and cells from damage. This makes it a valuable lyoprotectant or cryoprotectant in the preservation of biological samples and in stabilizing pharmaceutical formulations. [8][14]*
- **Pharmaceutical Excipient:** Its chemical stability, low hygroscopicity relative to other sugars, and ability to stabilize biomolecules make D-Melezitose an effective excipient in drug formulations. [8][14][15] It can improve the shelf-life and solubility of active pharmaceutical ingredients (APIs). [15]*
- **Prebiotic Potential:** As a complex carbohydrate, D-Melezitose can serve as a selective food source for beneficial gut bacteria, giving it potential as a prebiotic agent to enhance gut health. [1][8]

Section 6: Key Experimental Protocols

The following protocols are foundational for the quality control and characterization of D-Melezitose in a research setting.

Protocol 1: Determination of Specific Optical Rotation

This protocol outlines the standardized method for verifying the identity and chiral purity of a D-Melezitose sample using polarimetry.

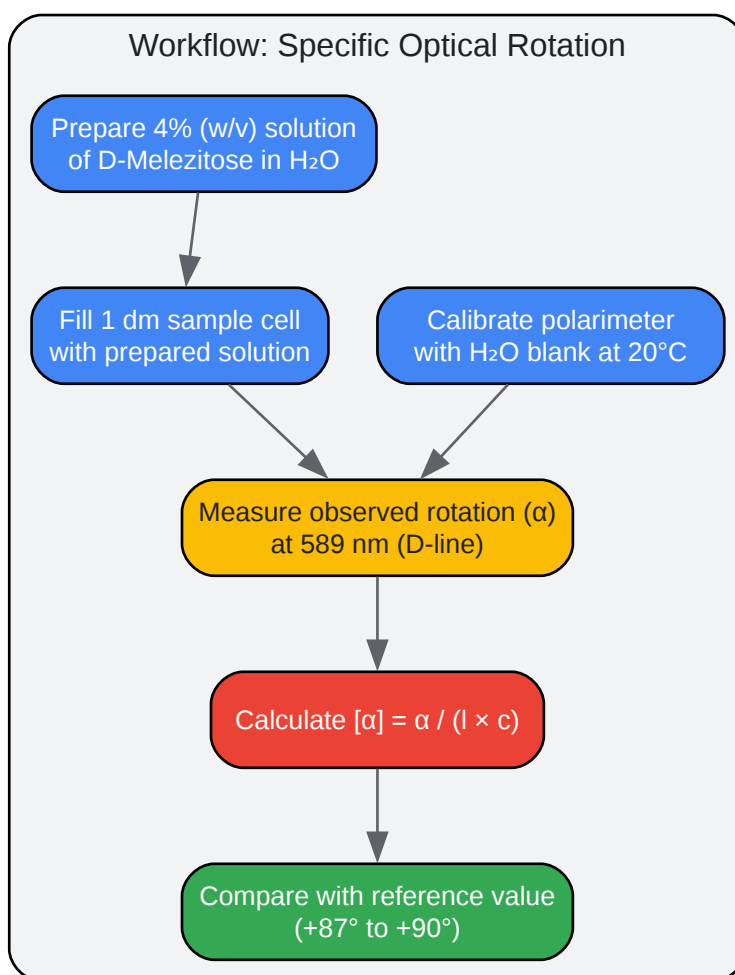
Rationale: Specific optical rotation is an intrinsic property of a chiral molecule. The measured value is highly sensitive to purity, concentration, and temperature, making it a robust QC parameter. The dextrorotatory value of D-Melezitose is a key identifier. [16]

Methodology:

- **Sample Preparation:** Accurately weigh approximately 400 mg of D-Melezitose (anhydrous basis) and dissolve it in deionized water in a 10 mL volumetric flask. Ensure the sample is

fully dissolved and the solution is brought to volume at 20°C. This creates a solution with a concentration (c) of 4 g/100 mL.

- Instrument Calibration: Calibrate the polarimeter at the sodium D-line (589 nm) using a blank (deionized water) at 20°C.
- Measurement: Rinse and fill a 1-decimeter (1 dm) polarimeter tube with the prepared D-Melezitose solution, ensuring no air bubbles are present.
- Data Acquisition: Place the tube in the polarimeter and record the observed angular rotation (α).
- Calculation: Calculate the specific optical rotation using the formula: $[\alpha]^{20}_D = \alpha / (l \times c)$
Where:
 - α = observed rotation in degrees
 - l = path length in decimeters (dm)
 - c = concentration in g/mL



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Caption: Protocol for optical rotation measurement.

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- [To cite this document: BenchChem. \[Introduction: Understanding the Utility of a Unique Trisaccharide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b14789555/docs#introduction-understanding-the-utility-of-a-unique-trisaccharide\]](#)

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